

Application of Cerium-Indium Compounds in Catalysis: Detailed Application Notes and Protocols

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Compound of Interest

Compound Name: Cerium;indium

Cat. No.: B15484449

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the use of cerium-indium compounds in catalysis, with a focus on environmental applications. The information is compiled for researchers, scientists, and professionals in drug development who may utilize catalytic processes in their work.

Overview of Applications

Cerium-indium compounds have emerged as promising materials in heterogeneous catalysis. Their unique electronic and structural properties, arising from the synergistic interaction between cerium and indium oxides, lead to enhanced catalytic activity and selectivity in several important reactions. Key application areas include:

- Environmental Catalysis:
 - Selective Catalytic Reduction (SCR) of Nitrogen Oxides (NOx): Cerium-indium based catalysts are highly effective in converting harmful NOx gases from sources like lean-burn natural gas engines into harmless nitrogen gas (N₂).
 - Oxidative Dehydrogenation (ODH) of Light Alkanes: These catalysts can be used to convert light alkanes, such as ethane, into more valuable alkenes, like ethylene, which is a

crucial building block in the chemical industry. This process offers an alternative to traditional steam cracking, which is highly energy-intensive.

Experimental Protocols

This section provides detailed protocols for the synthesis of various cerium-indium-based catalysts.

Synthesis of Cerium-Indium Bimetallic Oxide Aerogels via Epoxide Addition

This method yields high-surface-area, porous aerogel materials.

Materials:

- Cerium(III) nitrate hexahydrate ($\text{Ce}(\text{NO}_3)_3 \cdot 6\text{H}_2\text{O}$)
- Indium(III) nitrate hydrate ($\text{In}(\text{NO}_3)_3 \cdot x\text{H}_2\text{O}$)
- Ethanol (absolute)
- Propylene oxide (epoxide)
- Acetonitrile

Procedure:

- Dissolve appropriate amounts of cerium and indium nitrate precursors in absolute ethanol with vigorous stirring to achieve the desired In/Ce atomic ratio.
- Once the precursors are fully dissolved, add propylene oxide as a gelation agent. The amount of epoxide should be optimized for gel formation.
- Seal the resulting gel in the preparation vessel and age it in absolute ethanol for 48 hours at 50°C.
- Dry the aged gel using an organic solvent sublimation drying method. This involves successive solvent exchanges with 50%, 80%, and 100% (v/v) acetonitrile/ethanol solutions,

each for 24 hours at 50°C.

- Calcine the dried aerogel at 500°C in air for 2 hours with a heating rate of 1°C/min.
- Grind the resulting product to obtain the final catalyst powder.

Synthesis of Nickel Supported on Cerium-Indium Oxides via Incipient Wetness Impregnation

This protocol describes the loading of an active metal (nickel) onto a pre-synthesized cerium-indium oxide support.

Materials:

- Cerium-indium oxide support (prepared as in Protocol 2.1 or 2.3)
- Nickel(II) nitrate hexahydrate ($\text{Ni}(\text{NO}_3)_2 \cdot 6\text{H}_2\text{O}$)
- Deionized water

Procedure:

- Determine the pore volume of the cerium-indium oxide support using techniques such as nitrogen physisorption.
- Prepare an aqueous solution of nickel(II) nitrate hexahydrate. The concentration should be calculated to achieve the desired nickel loading (e.g., 25 wt%) based on the pore volume of the support. The volume of the solution should be equal to the total pore volume of the support material to be impregnated.
- Add the nickel nitrate solution dropwise to the cerium-indium oxide support while continuously mixing to ensure even distribution.
- Dry the impregnated material in an oven at a temperature of 110-120°C overnight to remove the water.
- Calcine the dried powder in air at a specified temperature (e.g., 500°C) for a designated period (e.g., 2-4 hours) to decompose the nitrate precursor and form nickel oxide

nanoparticles on the support.

Synthesis of Cerium-Indium Oxide Nanofibers via Electrospinning

This method produces catalysts in the form of nanofibers, which can offer advantages in terms of surface area and accessibility of active sites.

Materials:

- Cerium(III) nitrate hexahydrate ($\text{Ce}(\text{NO}_3)_3 \cdot 6\text{H}_2\text{O}$)
- Indium(III) nitrate hydrate ($\text{In}(\text{NO}_3)_3 \cdot x\text{H}_2\text{O}$)
- Polyvinylpyrrolidone (PVP, MW ~1,300,000)
- Absolute ethanol

Procedure:

- Dissolve a specific amount of PVP in absolute ethanol. For example, 13.2552 g of PVP in 40 mL of ethanol.
- Separately, dissolve the cerium and indium nitrate precursors in absolute ethanol to achieve the desired In/Ce atomic ratio.
- Add the metal precursor solution to the PVP solution and stir until a homogeneous and viscous solution is obtained.
- Load the resulting solution into a syringe equipped with a metallic needle.
- Set up the electrospinning apparatus with a collector (e.g., aluminum foil).
- Apply a high voltage (e.g., in the range of 15-25 kV) between the needle tip and the collector.
- Pump the solution through the needle at a constant flow rate (e.g., 0.5-1.5 mL/h).
- Collect the resulting nanofibers on the collector.

- Dry the nanofiber mat and then calcine it in air at a high temperature (e.g., 600-800°C) for several hours to remove the polymer and form the crystalline cerium-indium oxide nanofibers.

Data Presentation

Selective Catalytic Reduction of NOx with NH₃ and CH₄

Catalyst: In₈CeO_x/HBEA Reaction: NO_x + NH₃ + CH₄ → N₂ + H₂O + CO₂

Temperature (°C)	NO _x Conversion (%)	N ₂ Selectivity (%)	NH ₃ Consumption (%)
250 - 600	~100	~100	~100

Table 1: Catalytic performance of In₈CeO_x/HBEA in the SCR of NO_x with NH₃ and CH₄.[\[1\]](#)

Oxidative Dehydrogenation of Ethane

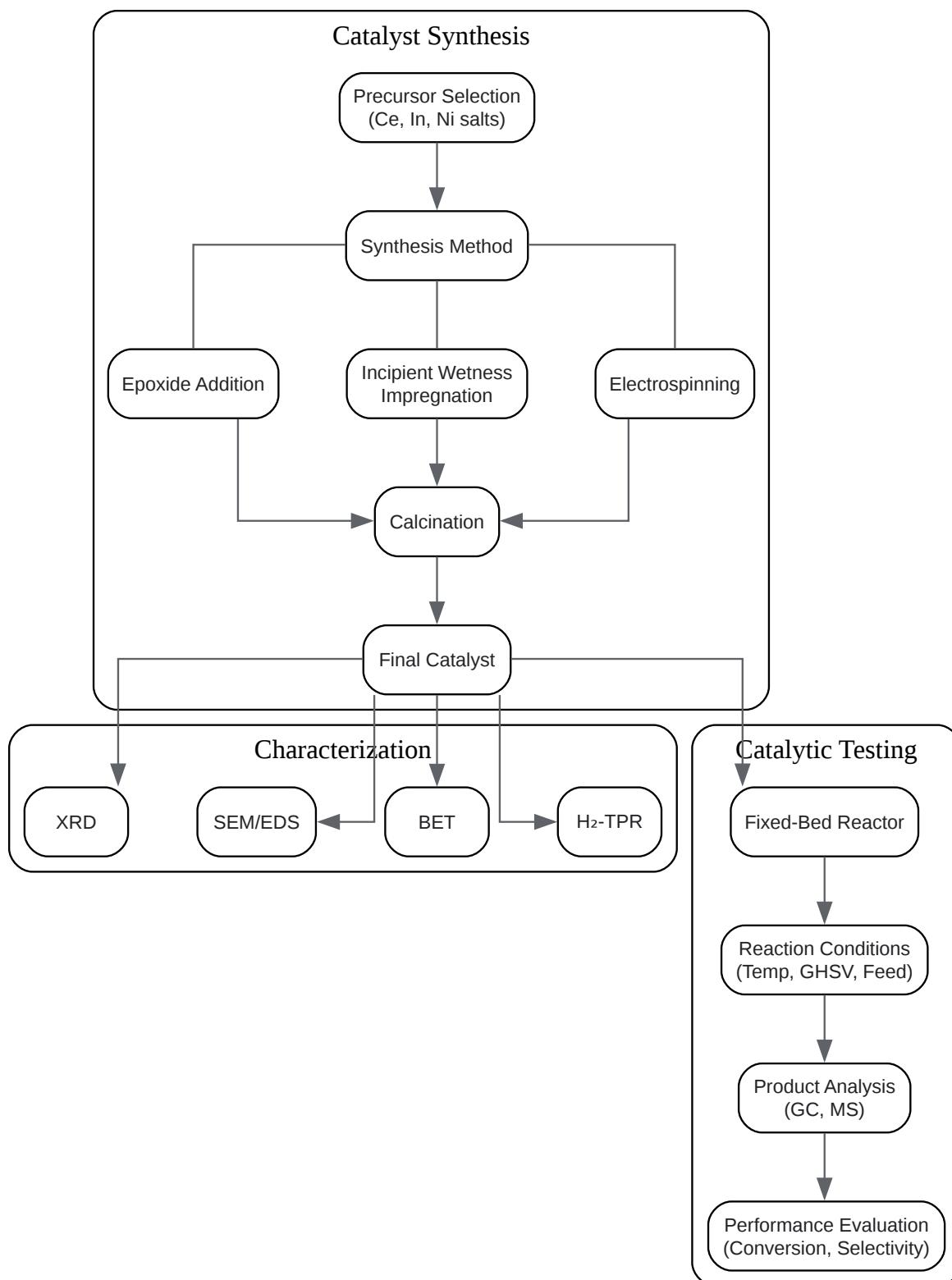
Catalyst: 25% Ni/InCe(1:1) Reaction: C₂H₆ + ½ O₂ → C₂H₄ + H₂O

Temperature (°C)	C ₂ H ₆ Conversion (%)	C ₂ H ₄ Selectivity (%)	C ₂ H ₄ Yield (%)
550	31	42	13

Table 2: Catalytic performance of 25% Ni/InCe(1:1) in the oxidative dehydrogenation of ethane.

Mandatory Visualizations

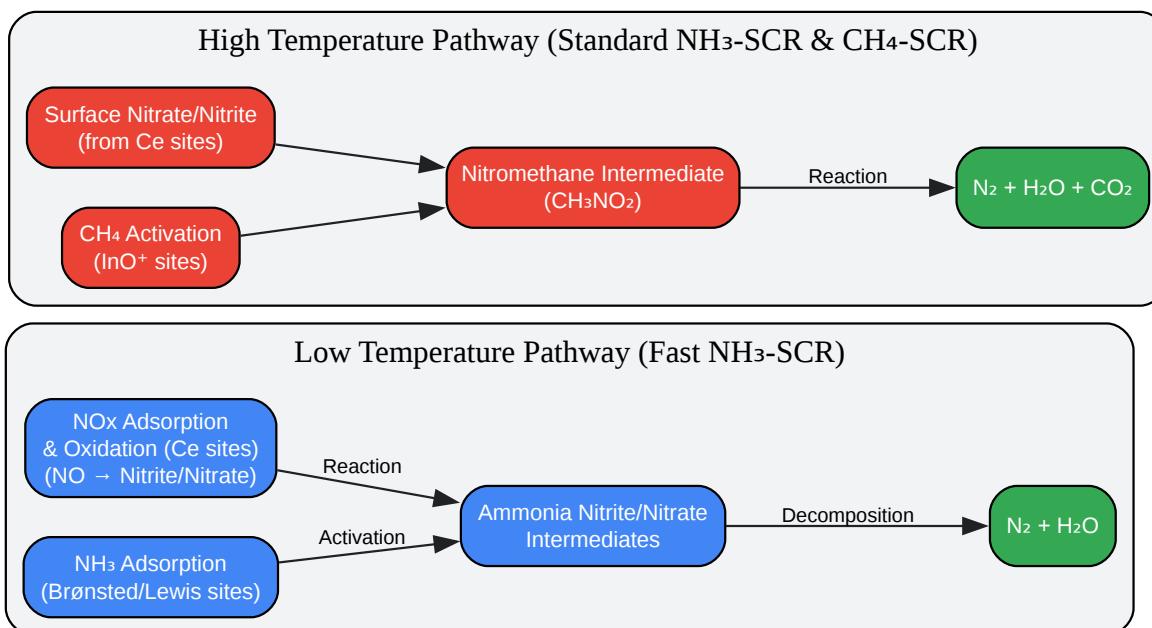
Experimental Workflow for Catalyst Synthesis and Testing



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Caption: General workflow for synthesis, characterization, and testing of Ce-In catalysts.

Proposed Dual-Reaction Pathway for NH₃/CH₄-SCR of NO_x over In-Ce-Zeolite Catalysts

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Caption: Dual-pathway mechanism for NO_x reduction over In-Ce-zeolite catalysts.[\[1\]](#)

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References

- 1. researchgate.net [researchgate.net]
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